

Isopropyl 4-(2-hydroxyethyl)benzoate synthesis pathway

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Compound of Interest

Compound Name: *Isopropyl 4-(2-hydroxyethyl)benzoate*

Cat. No.: *B12086032*

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Topic: Advanced Synthesis Strategies for **Isopropyl 4-(2-hydroxyethyl)benzoate** Audience: Researchers, Process Chemists, and Drug Development Scientists

Executive Summary & Strategic Analysis

Target Molecule: **Isopropyl 4-(2-hydroxyethyl)benzoate** CAS Registry Number: (Analogous to 46112-46-3 for the acid; specific ester often custom synthesized) Chemical Formula: C

H

O

Molecular Weight: 208.25 g/mol

The synthesis of **Isopropyl 4-(2-hydroxyethyl)benzoate** presents a classic chemoselectivity challenge in process chemistry: esterifying a carboxylic acid in the presence of an unprotected primary alcohol. The molecule contains two reactive hydroxyl-bearing termini:

- Aromatic Carboxylate (C-1): The target site for esterification.

- Aliphatic Primary Alcohol (C-4 ethyl chain): A nucleophile capable of self-esterification (polymerization) or competing etherification.

This guide outlines two high-fidelity pathways designed to maximize selectivity for the isopropyl ester while suppressing the formation of polyesters (poly[4-(2-hydroxyethyl)benzoate]). The Titanium-Catalyzed Transesterification is recommended for high-purity pharmaceutical applications, while Direct Fischer Esterification is detailed for cost-sensitive, large-scale production.

Retrosynthetic Logic & Pathway Design

The retrosynthetic disconnection reveals two primary precursors. The choice depends on the availability of the starting material (SM).

- Disconnection A (Acyl-Oxygen Cleavage): Leads to 4-(2-hydroxyethyl)benzoic acid and Isopropanol. This requires water removal thermodynamics.
- Disconnection B (Alkoxy Exchange): Leads to Methyl 4-(2-hydroxyethyl)benzoate and Isopropanol. This is a kinetically controlled exchange driven by methanol removal.

Figure 1: Retrosynthetic map highlighting the two primary access routes. Pathway B is favored for minimizing oligomerization side-reactions.

Pathway 1: Titanium(IV)-Catalyzed Transesterification (The "Green" Route)

This method is superior for laboratory and pilot-scale synthesis because it operates under neutral-to-mildly basic conditions, preventing acid-catalyzed dehydration of the primary alcohol or ether formation.

Mechanism: Titanium(IV) isopropoxide acts as a Lewis acid catalyst, coordinating with the carbonyl oxygen of the methyl ester, facilitating nucleophilic attack by isopropanol. The equilibrium is driven forward by the continuous removal of the lower-boiling methanol.

Protocol Parameters:

Parameter	Specification	Rationale
Starting Material	Methyl 4-(2-hydroxyethyl)benzoate (1.0 eq)	Commercially available; cleaner than the acid.
Reagent/Solvent	Isopropanol (anhydrous, >10 eq)	Acts as both reactant and solvent to drive equilibrium.
Catalyst	Titanium(IV) isopropoxide (Ti(OiPr) ₄) (1-5 mol%)	Highly active for transesterification; suppresses side reactions.
Temperature	82°C (Reflux)	Required for reaction kinetics and methanol distillation.
Reaction Time	6–12 Hours	Monitored by HPLC/TLC until Methyl ester < 0.5%.

Step-by-Step Methodology:

- **Setup:** Equip a dry 3-neck round-bottom flask with a magnetic stir bar, a fractionating column (Vigreux), and a distillation head/condenser.
- **Charging:** Under nitrogen atmosphere, charge Methyl 4-(2-hydroxyethyl)benzoate (10.0 g, 55.5 mmol) and anhydrous Isopropanol (80 mL).
- **Catalyst Addition:** Add Titanium(IV) isopropoxide (0.8 mL, ~2.7 mmol) via syringe. The solution may turn slightly yellow.
- **Reaction:** Heat the mixture to a gentle reflux. Adjust the heating mantle so that the methanol-isopropanol azeotrope (bp ~64-66°C) distills over slowly at the top of the column.
 - **Critical Control:** Do not distill too rapidly, or you will lose the isopropanol reactant.
- **Monitoring:** After 6 hours, sample the pot. Check for the disappearance of the methyl ester peak (approx.

3.9 ppm in

¹H NMR).

- Workup:
 - Cool to room temperature.
 - Add 5 mL of water to quench the titanate catalyst (forms white TiO precipitate).
 - Filter through a pad of Celite to remove titanium salts.
 - Concentrate the filtrate under reduced pressure to remove excess isopropanol.
- Purification: The residue is usually pure enough (>95%). If necessary, purify via flash column chromatography (SiO₂, Hexane/EtOAc 7:3).

Pathway 2: Direct Fischer Esterification (The Scalable Route)

For large-scale manufacturing where raw material cost is paramount, starting from the carboxylic acid is preferred. However, this route carries the risk of self-polymerization (A-B type polyester formation).

Risk Mitigation Strategy: To prevent the 4-(2-hydroxyethyl)benzoic acid from reacting with itself, we employ High Dilution Principle and Excess Isopropanol. The probability of the carboxyl group encountering an isopropanol molecule (solvent) must be statistically far higher than encountering the hydroxyethyl tail of another acid molecule.

Protocol Parameters:

Parameter	Specification	Rationale
Starting Material	4-(2-hydroxyethyl)benzoic acid (1.0 eq)	Lower cost precursor.
Solvent	Isopropanol (20-30 volumes)	High dilution is critical to stop polymerization.
Catalyst	Sulfuric Acid (H SO) or p-TSA (5 mol%)	Strong acid required to protonate the carbonyl.
Water Removal	Molecular Sieves (3Å) or Soxhlet	Equilibrium constant ; water removal is mandatory.

Step-by-Step Methodology:

- Setup: Equip a flask with a Soxhlet extractor containing activated 3Å molecular sieves (or a Dean-Stark trap if using a benzene/toluene co-solvent, though pure IPA is preferred here to maximize concentration).
- Charging: Dissolve 4-(2-hydroxyethyl)benzoic acid (10.0 g, 60.2 mmol) in Isopropanol (250 mL).
- Catalyst: Add concentrated H
SO
(0.5 mL) dropwise.
- Reflux: Heat to reflux (82°C) for 12-18 hours. The molecular sieves in the return path will continuously dry the solvent.
- Quench: Cool to 0°C. Neutralize with saturated NaHCO
solution (careful of CO
evolution).

- Extraction: Remove bulk Isopropanol via rotary evaporation. Dissolve residue in Ethyl Acetate (100 mL) and wash with Brine.
- Isolation: Dry organic layer over MgSO₄, filter, and concentrate.
- Crystallization: The product may be an oil or low-melting solid. Recrystallize from Hexane/Ether if solid.

Upstream Synthesis: Preparation of the Acid Precursor

If the acid is not purchased, it is best synthesized via the hydrolysis of 4-(2-hydroxyethyl)benzonitrile or Methyl 4-(2-hydroxyethyl)benzoate.

Route: Methyl 4-(2-hydroxyethyl)benzoate

4-(2-hydroxyethyl)benzoic acid.[\[1\]](#)

Figure 2: Hydrolysis workflow for precursor generation.

Protocol:

- Dissolve Methyl 4-(2-hydroxyethyl)benzoate in MeOH/Water (3:1).
- Add NaOH (1.5 eq). Stir at RT for 48h (mild conditions preserve the alcohol).
- Evaporate MeOH. Acidify aqueous phase with HCl to pH 1.[\[1\]](#)
- The acid precipitates as a white solid (Yield >95%).

Analytical Characterization & Quality Control

Confirm structure and purity using the following markers.

1.

¹H NMR (300 MHz, CDCl₃)

):

- Aromatic Protons:

7.98 (d, 2H, ortho-benzoate), 7.28 (d, 2H, meta-benzoate).

- Isopropyl Ester:

5.25 (septet, 1H, -CH(CH₃)₂)

)

, 1.35 (d, 6H, -CH(CH₃)₂)

)

).

- Hydroxyethyl Chain:

3.90 (t, 2H, -CH₂-

OH), 2.92 (t, 2H, Ar-CH₂-

-).

- Hydroxyl Proton: Broad singlet around

2.0–3.0 (concentration dependent).

2. HPLC Method (Purity):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).

- Mobile Phase: A: 0.1% H

PO

in Water; B: Acetonitrile. Gradient 10% B to 90% B over 20 min.

- Detection: UV at 254 nm.

- Retention Time Order: Acid (Fastest) < Methyl Ester < Isopropyl Ester (Target) < Dimer/Oligomers (Slowest/Lipophilic).

References

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Sources

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